

# Application Notes and Protocols for Inducing CYP1A1 Expression in Hepatocytes with Avitriptan

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Compound of Interest		
Compound Name:	Avitriptan	
Cat. No.:	B195663	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for utilizing **Avitriptan** to induce Cytochrome P450 1A1 (CYP1A1) expression in hepatocytes. The information is intended for researchers in drug metabolism, toxicology, and pharmacology to study the effects of **Avitriptan** on gene expression and its potential as a tool for investigating the Aryl Hydrocarbon Receptor (AhR) signaling pathway.

## Introduction

**Avitriptan**, an antimigraine drug from the triptan class, has been identified as a ligand and agonist of the human Aryl Hydrocarbon Receptor (AhR).[1][2][3][4] Activation of AhR by **Avitriptan** initiates a signaling cascade that leads to the induction of target genes, most notably CYP1A1, a key enzyme involved in the metabolism of xenobiotics.[1] This induction is observed to be cell-type specific, with strong effects in immortalized human hepatocytes and colon carcinoma cells, but not in primary human hepatocytes in culture. The induction of CYP1A1 by **Avitriptan** is strictly dependent on the presence of a functional AhR.

Understanding the interaction between **Avitriptan** and the AhR-CYP1A1 signaling pathway is crucial for evaluating its potential off-label therapeutic applications and for characterizing its drug-drug interaction profile.



## **Data Presentation**

The following tables summarize the quantitative data regarding the induction of CYP1A1 by **Avitriptan** in various cell lines.

Table 1: Induction of CYP1A1 mRNA in Immortalized Human Hepatocytes (MIHA Cells)

Treatment	Fold Induction of CYP1A1 mRNA (relative to vehicle control)
TCDD (10 nM)	~150-fold
Avitriptan (10 μM)	~215-fold
Donitriptan (10 μM)	~16-fold

Data extracted from studies on immortalized human hepatocytes (MIHA) after 24 hours of treatment.

Table 2: Agonistic Activity of Triptans on AhR in a Reporter Gene Assay

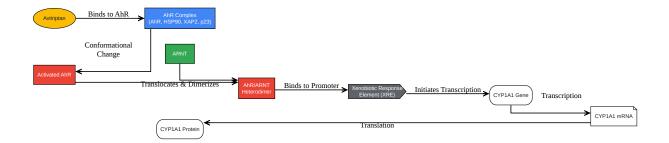
Compound (10 μM)	AhR Activation (relative to TCDD)
Avitriptan	Significant activation
Donitriptan	Lesser activation
Other triptans	Very weak or no activation

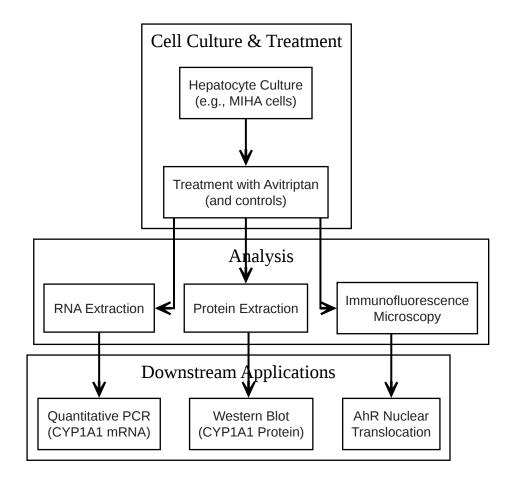
This table summarizes the findings from reporter gene assays in human hepatoma cells (AZ-AHR).

## **Signaling Pathway**

The induction of CYP1A1 by **Avitriptan** is mediated through the classical Aryl Hydrocarbon Receptor (AhR) signaling pathway.







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## References

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